

Application Notes: Tellurium-122 as a Target for Nuclear Reaction Studies

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Compound of Interest

Compound Name: Tellurium-122

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Introduction

Tellurium-122 (^{122}Te) is a stable, naturally occurring isotope of tellurium with a natural abundance of approximately 2.55%.^{[1][2]} Its unique nuclear properties make it a valuable target material for a variety of nuclear reaction studies. These studies are crucial for advancing our understanding of nuclear structure, astrophysical processes, and for the production of medically significant radioisotopes.^{[3][4][5]}

In the context of drug development and nuclear medicine, ^{122}Te is particularly noteworthy as a precursor for the production of Iodine-122 (^{122}I), a positron-emitting radionuclide with applications in gamma imaging and Positron Emission Tomography (PET).^{[1][6]} The relatively short half-life of ^{122}I necessitates its production close to the point of use, making the study of its production reactions from ^{122}Te essential.

These notes provide a comprehensive overview of key nuclear reactions involving ^{122}Te , detailed experimental protocols, and data summaries to support researchers in this field.

Key Nuclear Reactions and Data

Tellurium-122 can be used as a target for several types of nuclear reactions, induced by particles such as neutrons, protons, alpha particles, and photons. The outcomes of these

reactions are diverse, leading to the production of various isotopes with applications in basic research and medicine.

Neutron-Induced Reactions

Neutron-induced reactions on ^{122}Te are of significant interest, particularly for thermal neutron capture and fast neutron reactions.

Table 1: Summary of Neutron-Induced Reactions on ^{122}Te

Reaction	Product Nuclide	Product Half-Life	Projectile Energy	Cross-Section	Application of Product
$^{122}\text{Te}(n,\gamma)^{123}\text{Te}$	^{123}Te	Stable	Thermal	$\sim 3.9 \text{ b}$ [7]	Basic nuclear structure studies
$^{122}\text{Te}(n,2n)^{121\text{m}}\text{Te}$	$^{121\text{m}}\text{Te}$	164.7 days [2]	Fast Neutrons ($\sim 13\text{-}15 \text{ MeV}$) [8]	Varies with energy [8]	Basic nuclear structure studies
$^{122}\text{Te}(n,2n)^{121\text{g}}\text{Te}$	$^{121\text{g}}\text{Te}$	19.31 days [2]	Fast Neutrons ($\sim 13\text{-}15 \text{ MeV}$) [8]	Varies with energy [8]	Basic nuclear structure studies

Charged Particle-Induced Reactions

Charged particle beams, such as protons and alpha particles, are commonly used to induce nuclear reactions for the production of specific radioisotopes.

Table 2: Summary of Charged Particle-Induced Reactions on ^{122}Te

Reaction	Product Nuclide	Product Half-Life	Projectile Energy	Cross-Section	Application of Product
$^{122}\text{Te}(p,n)^{122}\text{I}$	^{122}I	3.6 min	~5-15 MeV	Energy-dependent	Gamma Imaging, PET[1][6]
$^{122}\text{Te}(\alpha,n)^{125}\text{Xe}$	^{125}Xe	16.9 hours	~12-17 MeV[3]	Not yet quantified in literature[3][4]	Astrophysical γ -process studies[3][4]

Photon-Induced Reactions

High-energy photons (gamma rays) can also be used to induce nuclear reactions, primarily through the photoneutron (γ,n) process.

Table 3: Summary of Photon-Induced Reactions on ^{122}Te

Reaction	Product Nuclide	Product Half-Life	Projectile Energy	Cross-Section Peak	Application of Product
$^{122}\text{Te}(\gamma,n)^{121}\text{Te}$	^{121}Te (g.s.)	19.31 days[2]	10-18 MeV[9][10]	~274 mb @ 15.3 MeV[10]	Giant Dipole Resonance studies[10]

Experimental Protocols

The following sections outline generalized protocols for conducting nuclear reaction studies using a ^{122}Te target. These protocols are based on methodologies reported in the literature for activation analysis.[3][8][10]

Protocol 1: Target Preparation

High-purity, and often isotopically enriched, target materials are a prerequisite for successful nuclear reaction experiments to minimize unwanted background reactions.[11]

Method 1: Vacuum Evaporation for Thin Film Targets[3] This method is suitable for producing thin, uniform targets for charged particle irradiation.

- Substrate Preparation: Start with a suitable backing foil, such as 10 μm thick aluminum or tantalum.[3] Clean the substrate ultrasonically in acetone and then ethanol to remove any surface contaminants.
- Evaporation Setup: Place the substrate in a holder within a vacuum evaporation chamber. Place a small quantity of high-purity ^{122}Te metal powder or granules into a resistive heating crucible (e.g., tantalum or tungsten) inside the chamber.[11]
- Evacuation: Evacuate the chamber to a high vacuum (typically $< 10^{-5}$ mbar) to ensure a long mean free path for the evaporated tellurium atoms.
- Deposition: Gradually increase the current to the crucible to heat the ^{122}Te material until it sublimates/evaporates. The tellurium vapor will deposit as a thin film onto the cooler substrate. Monitor the deposition rate and thickness using a quartz crystal microbalance.
- Target Characterization:
 - Determine the target thickness and uniformity. This can be done by weighing the foil before and after deposition to a precision of $\sim 1 \mu\text{g}$. [3]
 - Alternatively, use Rutherford Backscattering Spectrometry (RBS) for a more precise, non-destructive measurement of thickness and stoichiometry.[3] Alpha-RBS is generally preferred over proton-RBS for this purpose.[3]

Method 2: Pressed Powder Targets This method is often used for neutron irradiation experiments where target thickness is less critical than total mass.

- Material Preparation: Use high-purity $^{122}\text{TeO}_2$ powder. The oxide form is often used due to its stability.[7]
- Encapsulation: Weigh a precise amount of the $^{122}\text{TeO}_2$ powder.
- Pressing: Use a hydraulic press to compact the powder into a solid pellet of a defined diameter.

- Sealing: For reactor irradiations, seal the pellet in a low-activation capsule material (e.g., high-purity quartz or aluminum) to contain the material during irradiation.[12]

Protocol 2: Target Irradiation

The irradiation process subjects the ^{122}Te target to a beam of particles to induce the desired nuclear reaction.

Workflow for Accelerator-Based Irradiation (e.g., for (p,n) or (α ,n) reactions)[3]

- Target Mounting: Mount the prepared ^{122}Te target foil in a target holder at the end of the accelerator beamline.
- Beam Tuning: Use a particle accelerator (e.g., a cyclotron) to produce a beam of the desired particles (protons, alphas) at the specified energy.[3][4] Tune the beam to ensure it is correctly focused on the target position.
- Irradiation: Irradiate the target with the particle beam for a predetermined duration. The duration depends on the half-life of the product isotope and the desired activity.
- Beam Current Monitoring: Continuously measure the beam current using a Faraday cup placed behind the target to accurately determine the total number of particles that hit the target. This is critical for cross-section calculations.
- Cooling: After irradiation, allow the target to "cool" for a period to let short-lived, unwanted radioisotopes decay.

Protocol 3: Post-Irradiation Analysis (Activation Method) [3][10]

The activation method is a highly sensitive technique used to identify and quantify the radioisotopes produced in the target. It involves measuring the characteristic gamma radiation emitted during their decay.[13]

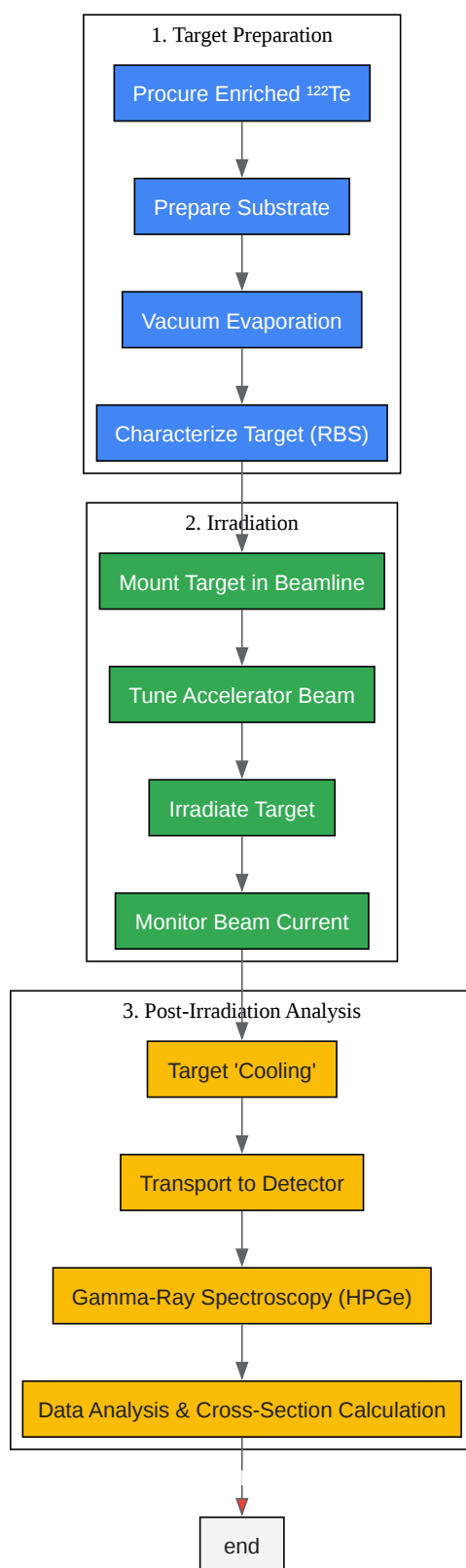
- Sample Transport: After a suitable cooling period, carefully remove the irradiated target from the beamline and transport it to a gamma-ray spectroscopy setup.

- Gamma-Ray Spectroscopy:
 - Place the target at a well-defined distance from a High-Purity Germanium (HPGe) detector. The detector should be shielded (e.g., with lead) to reduce background radiation. [\[3\]](#)
 - Acquire a gamma-ray energy spectrum for a sufficient time to obtain good statistics for the peaks of interest. [\[14\]](#)
- Detector Calibration: Calibrate the HPGe detector for both energy and efficiency using standard, certified radioactive sources (e.g., ^{137}Cs , ^{60}Co , ^{152}Eu) that cover the energy range of interest. [\[3\]](#)
- Data Analysis:
 - Identify the gamma-ray peaks in the spectrum corresponding to the decay of the product nuclide (e.g., ^{125}Xe or ^{121}Te). [\[3\]](#)[\[10\]](#)
 - Calculate the net area of each characteristic photopeak.
 - Use the peak area, detector efficiency, gamma-ray intensity, irradiation time, and decay time to calculate the activity of the produced isotope at the end of the bombardment.
 - From the activity and the measured beam current, the reaction cross-section can be determined.

Visualizations

Experimental Workflow

The following diagram illustrates a typical workflow for a nuclear reaction experiment using the activation method.

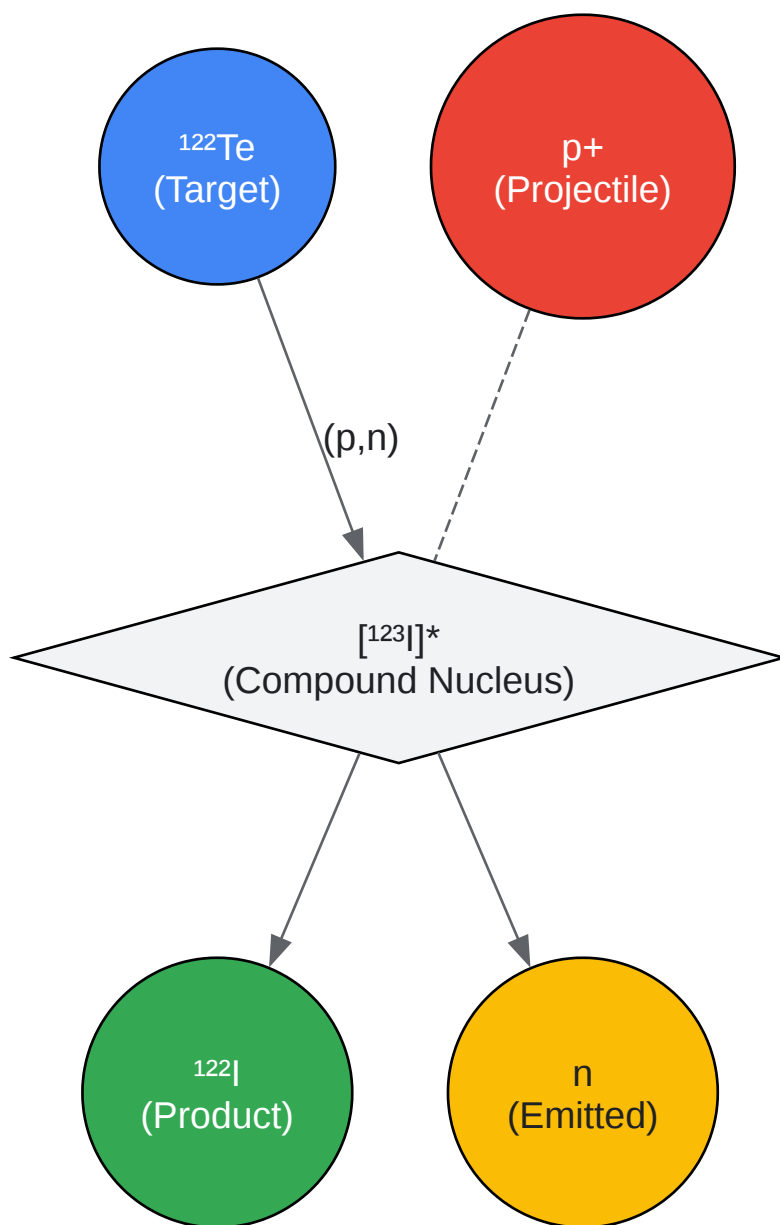


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Fig. 1: Experimental workflow for nuclear reaction studies using ^{122}Te .

Nuclear Reaction Pathway for ^{122}I Production

This diagram shows the primary reaction pathway for producing the medical isotope ^{122}I from a ^{122}Te target.

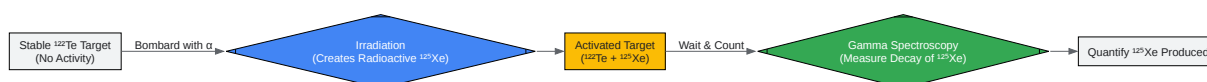


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Fig. 2: Pathway for the $^{122}\text{Te}(p,n)^{122}\text{I}$ reaction.

Logic of the Activation Method

The activation technique relies on the unique radioactive decay signature of the product nucleus to identify and quantify it after the irradiation has ceased.



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